

Technical Guide: 2-Iodo-4-isopropyl-1-methoxybenzene (CAS 1369897-14-2)

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Compound of Interest

Compound Name: 2-Iodo-4-isopropyl-1-methoxybenzene

Cat. No.: B14774452

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on **2-Iodo-4-isopropyl-1-methoxybenzene**. A thorough review of scientific literature and chemical databases indicates that while this compound is commercially available, detailed experimental studies regarding its synthesis, biological activity, and mechanism of action have not been published. Consequently, the experimental protocol provided is a generalized, hypothetical procedure based on established methods for aromatic iodination.

Introduction

2-Iodo-4-isopropyl-1-methoxybenzene is a substituted aromatic iodide. Iodinated organic compounds are of significant interest in medicinal chemistry and drug discovery. The iodine atom can serve as a versatile functional group for further chemical modifications, such as cross-coupling reactions, and can also influence the pharmacological properties of a molecule through effects on its size, lipophilicity, and metabolic stability. The presence of the methoxy and isopropyl groups on the benzene ring further modifies its electronic and steric properties, making it a potentially useful building block in the synthesis of more complex molecules.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Iodo-4-isopropyl-1-methoxybenzene**, primarily sourced from computational data available in public chemical

databases.[\[1\]](#)

Property	Value	Source
CAS Number	1369897-14-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₃ IO	[1]
Molecular Weight	276.11 g/mol	[1]
IUPAC Name	2-iodo-1-methoxy-4-propan-2-ylbenzene	[1]
Canonical SMILES	CC(C)C1=CC(=C(C=C1)OC)I	[1]
InChI Key	RSFTWHHGZLISMJ-UHFFFAOYSA-N	[1]
XLogP3 (Computed)	3.7	[1]
Exact Mass (Computed)	276.00111 Da	[1]

Synthesis

No specific, peer-reviewed synthesis protocol for **2-iodo-4-isopropyl-1-methoxybenzene** has been found in the scientific literature. However, its synthesis can be hypothetically achieved through the electrophilic iodination of the precursor, 4-isopropyl-1-methoxybenzene. The methoxy group is a strong activating group and directs electrophilic substitution to the ortho and para positions. As the para position is blocked by the isopropyl group, the iodination is expected to occur at one of the ortho positions.

Hypothetical Experimental Protocol: Electrophilic Iodination

This protocol is a generalized procedure and would require optimization for this specific substrate.

Materials:

- 4-isopropyl-1-methoxybenzene

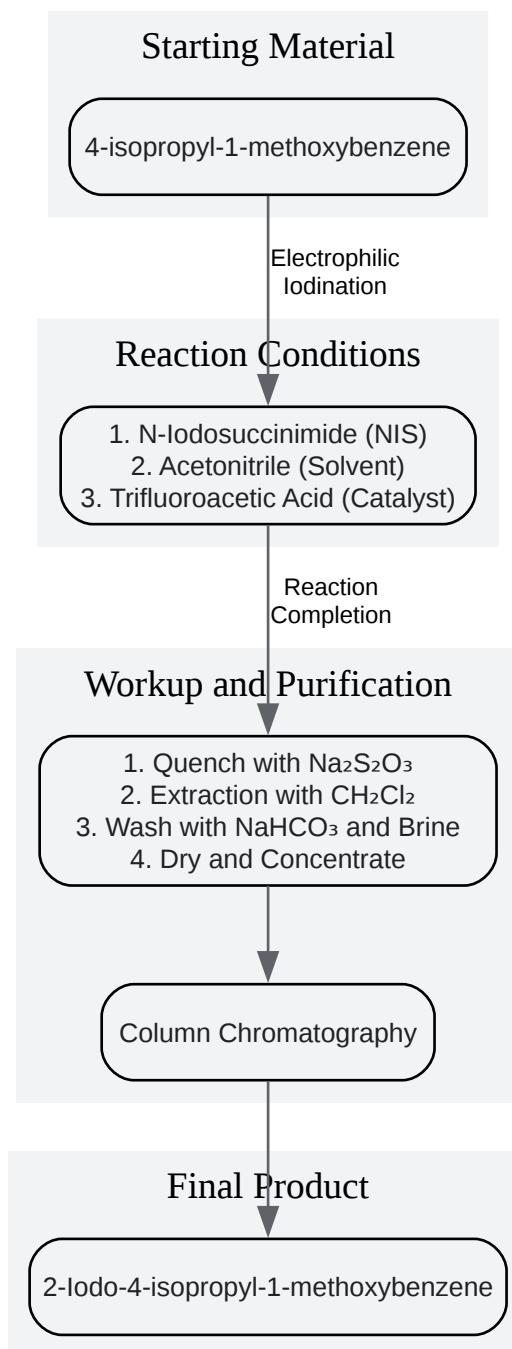
- N-Iodosuccinimide (NIS)
- Acetonitrile (or other suitable aprotic solvent)
- Trifluoroacetic acid (catalyst)
- Saturated aqueous sodium thiosulfate solution
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Dichloromethane (or other suitable extraction solvent)

Procedure:

- In a round-bottom flask, dissolve 4-isopropyl-1-methoxybenzene (1 equivalent) in acetonitrile.
- Add N-Iodosuccinimide (NIS) (1.1 equivalents) to the solution.
- Carefully add a catalytic amount of trifluoroacetic acid to the mixture.
- Stir the reaction mixture at room temperature and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to reduce any unreacted iodine.
- Extract the mixture with dichloromethane (3x).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain **2-Iodo-4-isopropyl-1-methoxybenzene**.

Workflow for Hypothetical Synthesis



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Caption: A hypothetical workflow for the synthesis of **2-Iodo-4-isopropyl-1-methoxybenzene**.

Biological Activity and Applications in Drug Development

As of the date of this document, there is no published research detailing any biological activity or specific applications of **2-Iodo-4-isopropyl-1-methoxybenzene** in drug development.

Generally, iodinated aromatic compounds can be utilized as intermediates in the synthesis of more complex molecules through reactions such as Suzuki, Heck, and Sonogashira cross-coupling. These reactions are fundamental in medicinal chemistry for the construction of carbon-carbon and carbon-heteroatom bonds.

Given the lack of data, any potential biological role is purely speculative. The structural motifs present (iodine, methoxy, isopropyl) are found in various biologically active compounds, but this does not provide specific information about the activity of the title compound itself.

Signaling Pathways

There is no information available in the scientific literature that links **2-Iodo-4-isopropyl-1-methoxybenzene** to any biological signaling pathways.

Conclusion

2-Iodo-4-isopropyl-1-methoxybenzene is a chemical compound with well-defined physicochemical properties that is available from commercial suppliers. However, there is a significant gap in the publicly available scientific literature regarding its synthesis, biological activity, and potential applications. The information presented in this guide is based on data from chemical databases and a hypothetical synthetic route derived from general chemical principles. Further research is required to elucidate the chemical reactivity and potential biological significance of this compound. Researchers interested in this molecule would need to perform *de novo* synthesis, characterization, and biological screening to establish its properties and potential uses.

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References

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- To cite this document: BenchChem. [Technical Guide: 2-Iodo-4-isopropyl-1-methoxybenzene (CAS 1369897-14-2)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14774452#2-iodo-4-isopropyl-1-methoxybenzene-cas-number-1369897-14-2>

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